

PFDA Serum Levels in the U.S. Population

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Compound Focus: Perfluorodecanoic acid

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Population / Study Group	Time Period	Geometric Mean (ng/mL)	Key Characteristics / Notes
General U.S. Population (NHANES)	2005-2006	0.3 ng/mL (25th, 75th percentile: 0.2, 0.5) [1]	Median and percentile values provided.
General U.S. Population (NHANES)	2017-2018	0.2 ng/mL (25th, 75th percentile: 0.1, 0.3) [1]	Shows a decline from 2005-2006 levels.
U.S. Adult Workers (NHANES)	2005-2014	Varies by industry [2]	See the dedicated Occupational Exposure table below.
Volunteer Firefighters (NJ Study)	2019	Elevated compared to NHANES [3]	Specific levels not stated in the provided excerpt.
Affected Communities (Multi-site)	2019-2023	Not elevated in adults/children vs NHANES [4]	PFHxS and PFOA were elevated, but PFDA was not.

Occupational and Special Exposure Groups

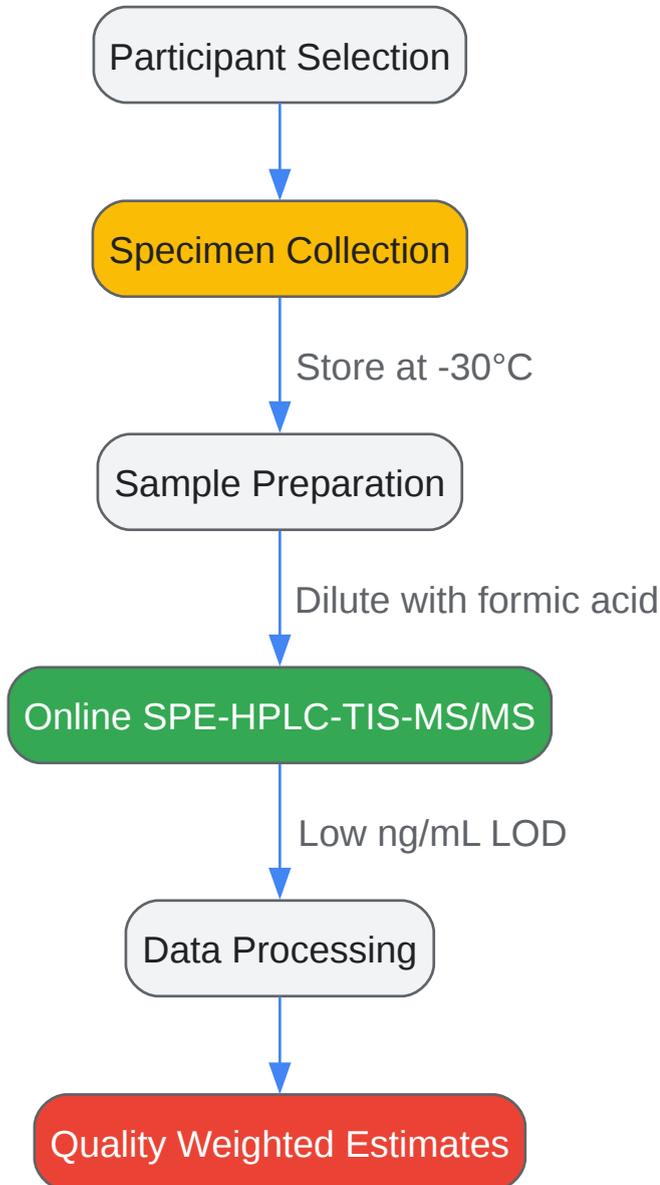
Certain occupations and communities with contaminated drinking water can have different exposure profiles. The table below highlights findings for specific groups.

Group / Industry	PFDA Level (ng/mL)	Comparison & Context
Construction (Industry)	0.33	Among the highest levels across studied industries [2].
Utilities (Industry)	Data not specified	Listed among industries with high PFAS levels [2].
Life/Physical/Social Science (Occupation)	0.33	Among the highest levels across studied occupations [2].
Installation/Maintenance/Repair (Occupation)	Data not specified	Listed among occupations with high PFAS levels [2].
Volunteer Firefighters	Elevated	Study found a different serum PFAS profile, with PFDA, PFNA, and PFDoA elevated compared to NHANES. PFDA levels were positively associated with years of firefighting [3].
Communities with Contaminated Water	Not elevated	A large multi-site study found PFHxS and PFOA were elevated in adults, but PFDA was not significantly elevated compared to NHANES [4].

NHANES Laboratory Methodology

The National Health and Nutrition Examination Survey (NHANES) provides nationally representative data. The following is the standard protocol used for measuring PFAS in serum, ensuring high-quality, comparable data [5].

NHANES PFAS Serum Analysis Workflow



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Key Experimental Protocol Details:

- **Eligible Sample:** A random one-third subsample of participants aged 12 years and older from the nationally representative NHANES survey [5].
- **Laboratory Methodology:** Quantitative analysis using **online solid phase extraction coupled to high performance liquid chromatography-turboionspray ionization-tandem mass spectrometry (online SPE-HPLC-TIS-MS/MS)** [5] [6].
- **Quality Assurance & Control (QA/QC):** Rigorous protocols meet Clinical Laboratory Improvement Amendments (CLIA) mandates. Procedures include [5]:

- Use of structured competency assessments.
- Analysis of blind split samples and duplicate testing.
- Adherence to Westgard rules for quality control.
- **Data Processing & Reporting:**
 - The limit of detection (LOD) for PFDA and other PFAS is **0.10 ng/mL** [5].
 - Results below the LOD are handled with an imputed fill value ($LOD/\sqrt{2}$) to allow for statistical analysis [5] [6].
 - Special subsample weights are applied to generate estimates representative of the U.S. population [5].

Trends and Demographics

- **Overall Trend:** Serum levels of PFDA in the general U.S. population have **declined over time**. Geometric mean concentrations fell by approximately 50% from 2000–2001 to 2015, consistent with the phase-out of certain long-chain PFAS [1] [7].
- **Demographic Variability:** A 2023 study analyzing NHANES data from 1999–2018 concluded that demographic factors like race/ethnicity, age, and sex influence serum PFAS levels. Adults, males, and non-Hispanic White populations were identified as having higher exposure risks for the PFAS studied, including PFDA [8].

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To cite this document: Smolecule. [PFDA Serum Levels in the U.S. Population]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b539037#pfda-human-serum-levels-nhanes-reference]

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